

Essential Safety and Logistical Information for Handling 14(Z)-Tricosenyl Acetate

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Compound of Interest

Compound Name: 14(Z)-Tricosenyl acetate

Cat. No.: B15551768

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of **14(Z)-Tricosenyl acetate**, a long-chain ester commonly used in biochemical research, particularly in the study of insect pheromones. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

I. Personal Protective Equipment (PPE) and Safety Precautions

While a specific Safety Data Sheet (SDS) for **14(Z)-Tricosenyl acetate** is not readily available, data from structurally similar long-chain alkyl acetates and insect pheromones indicate that the following PPE and safety measures are essential to minimize exposure and ensure a safe working environment.

Recommended Personal Protective Equipment:

- **Hand Protection:** Wear nitrile gloves. Gloves must be inspected prior to use and disposed of properly after handling the chemical.
- **Eye/Face Protection:** Use chemical safety goggles or a face shield to protect against potential splashes.

- **Skin and Body Protection:** A standard laboratory coat is required. For larger quantities or in case of a spill, consider a chemical-resistant apron and boots.
- **Respiratory Protection:** Not typically required for small volumes in a well-ventilated area. If aerosols may be generated, use a NIOSH-approved respirator.

General Safety and Handling Precautions:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of vapors or mists.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- Keep away from heat, sparks, and open flames, as similar compounds can be flammable.

II. Quantitative Data Summary

The following table summarizes key quantitative data for **14(Z)-Tricosenyl acetate** and a structurally similar compound, providing a reference for its physical and chemical properties.

Property	Value (14(Z)-Tricosenyl acetate)	Value (Similar Compound: 10E,12E,14Z-Hexadecatrienyl acetate)	Source
Molecular Formula	C25H48O2	C18H30O2	[1]
Molecular Weight	380.65 g/mol	278.4 g/mol	[1]
Physical State	Neat (Liquid)	Not specified	MyBioSource
Purity	>99%	Not specified	MyBioSource
Calculated XLogP3	Not Available	6.2	[2]
Hydrogen Bond Donors	0	0	PubChem
Hydrogen Bond Acceptors	2	2	PubChem

III. Experimental Protocol: Preparation of a Standard Solution for Bioassay

This protocol details the steps for preparing a standard solution of **14(Z)-Tricosenyl acetate** for use in a typical insect bioassay, such as in a Y-tube olfactometer.

Materials:

- **14(Z)-Tricosenyl acetate**
- High-purity solvent (e.g., hexane, ethanol)
- Volumetric flasks (various sizes)
- Micropipettes and sterile tips
- Vortex mixer

- Filter paper or other substrate for application

Procedure:

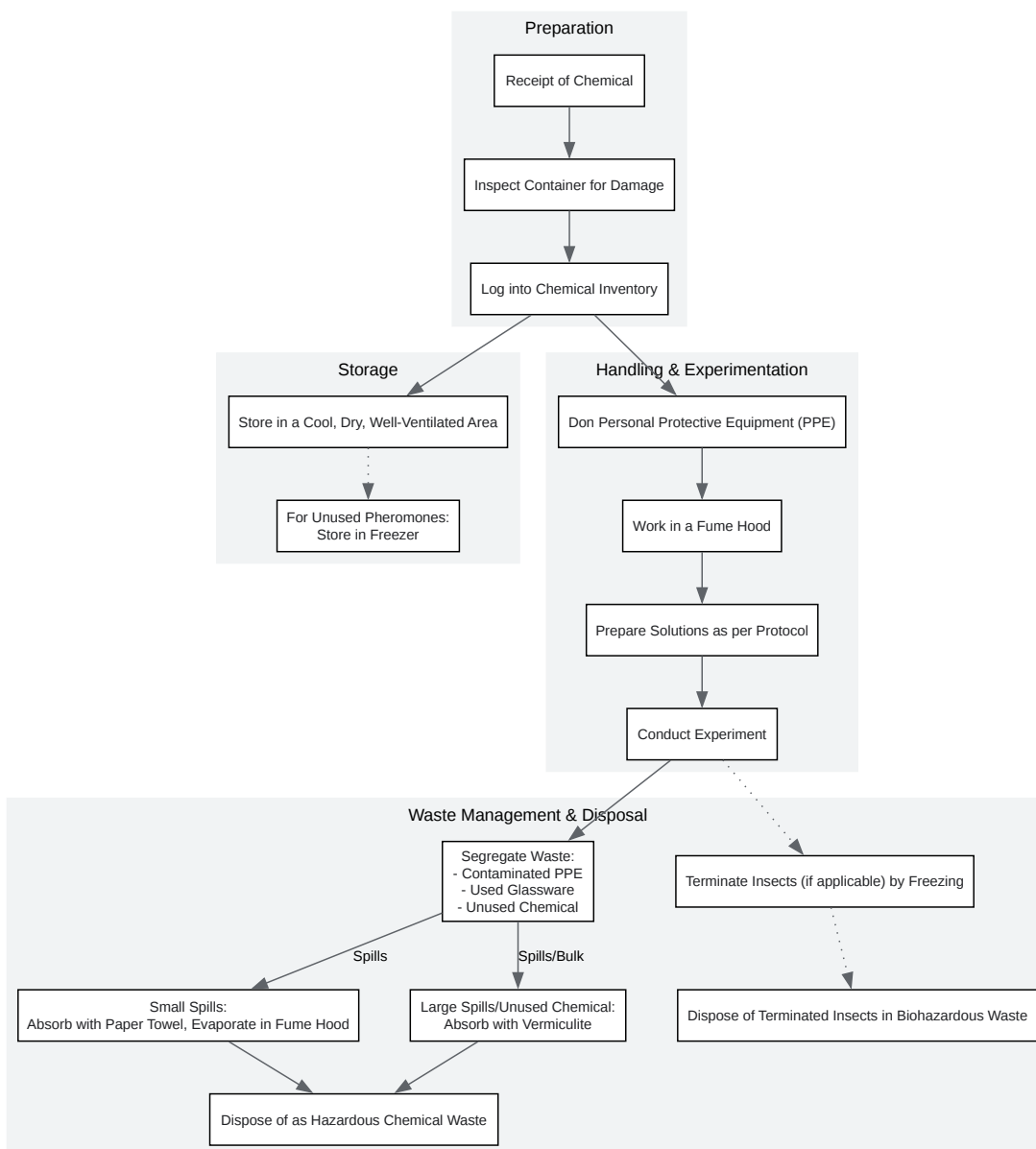
- Stock Solution Preparation (e.g., 1 mg/mL): a. Accurately weigh 10 mg of **14(Z)-Tricosenyl acetate** using an analytical balance. b. Transfer the weighed compound into a 10 mL volumetric flask. c. Add a small amount of the chosen solvent to dissolve the compound completely. d. Bring the flask to the 10 mL mark with the solvent. e. Cap the flask and mix thoroughly using a vortex mixer until the solution is homogeneous.
- Serial Dilutions: a. Prepare a series of dilutions from the stock solution to achieve the desired experimental concentrations (e.g., 100 µg/mL, 10 µg/mL, 1 µg/mL). b. For a 100 µg/mL solution, transfer 1 mL of the stock solution into a 10 mL volumetric flask and dilute with the solvent to the mark. Mix well. c. Repeat this process for subsequent dilutions.
- Application for Bioassay: a. Apply a precise volume (e.g., 10 µL) of the desired pheromone solution onto a piece of filter paper. b. Allow the solvent to evaporate completely in a fume hood before placing the filter paper in the olfactometer arm.^[3] c. For the control arm, apply an equal volume of the pure solvent to a separate piece of filter paper.

IV. Operational and Disposal Plans

A systematic approach to the handling and disposal of **14(Z)-Tricosenyl acetate** is crucial for laboratory safety and environmental protection.

Handling and Storage Workflow:

Workflow for Handling 14(Z)-Tricosenyl Acetate

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